

Comprehensive Technical Guide: 1-(2-Methylbenzoyl)piperidin-4-amine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-(2-Methylbenzoyl)piperidin-4-amine

Cat. No.: B12495151

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Executive Summary

1-(2-Methylbenzoyl)piperidin-4-amine (often supplied as the hydrochloride salt, CAS 1158359-06-8) is a critical piperidine-based building block in medicinal chemistry.^[1] Characterized by a semi-rigid piperidine core acylated at the nitrogen with an o-toluoyl group, this scaffold serves as a privileged structure in the synthesis of G-protein coupled receptor (GPCR) ligands, particularly for targets such as vasopressin, orexin, and chemokine receptors.^[1] Its primary utility lies in the free primary amine at the C4 position, which acts as a versatile vector for diversity-oriented synthesis (DOS).^[1]

Part 1: Chemical Identity & Physicochemical Profile^{[1][2]}

This compound is most stable and commercially available as its hydrochloride salt.^[1] Researchers must account for the stoichiometry of the salt form during molarity calculations.^[1]

Core Data Table

Property	Specification
Chemical Name	(4-Aminopiperidin-1-yl)(2-methylphenyl)methanone hydrochloride
Common Synonyms	1-(2-Methylbenzoyl)-4-aminopiperidine HCl; 1-(o-Toluoyl)piperidin-4-amine
CAS Number	1158359-06-8 (HCl Salt)
Molecular Formula	C ₁₃ H ₁₈ N ₂ O ^{[1][2]} · HCl
Molecular Weight	254.76 g/mol (Salt); 218.29 g/mol (Free Base)
SMILES (Free Base)	<chem>CC1=CC=CC=C1C(=O)N2CCCC(N)CC2</chem>
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, Methanol, Water (moderate)
pKa (Calculated)	~10.3 (Piperidine amine)

Part 2: Synthesis & Manufacturing Protocols

The synthesis of **1-(2-Methylbenzoyl)piperidin-4-amine** typically follows a convergent pathway involving the selective acylation of a protected diamine.^[1] The choice of the tert-butoxycarbonyl (Boc) protecting group is critical to prevent polymerization and ensure regioselectivity.^[1]

Mechanism of Action: Synthetic Pathway

The synthesis relies on the nucleophilic attack of the secondary piperidine amine (N1) on the activated carboxylic acid derivative of 2-methylbenzoic acid.^[1] The steric hindrance of the ortho-methyl group on the benzoyl ring requires high-efficiency coupling agents or acid chlorides to drive the reaction to completion.^[1]

Protocol A: Acid Chloride Route (Scale-Up Preferred)

- Activation: Convert 2-methylbenzoic acid to 2-methylbenzoyl chloride using thionyl chloride () or oxalyl chloride ()

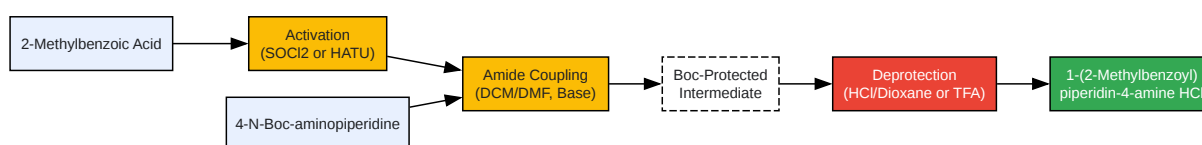
-) with catalytic DMF.
- Coupling: React 2-methylbenzoyl chloride with 4-(N-Boc-amino)piperidine in DCM at 0°C in the presence of triethylamine () or DIPEA.
 - Deprotection: Treat the intermediate tert-butyl (1-(2-methylbenzoyl)piperidin-4-yl)carbamate with 4M HCl in dioxane or TFA/DCM (1:1).[1]
 - Isolation: Precipitate the product as the hydrochloride salt using diethyl ether.

Protocol B: Peptide Coupling Route (Library Scale)

For parallel synthesis where acid chlorides are inconvenient:

- Reagents: 2-Methylbenzoic acid (1.0 eq), HATU (1.1 eq), DIPEA (3.0 eq), 4-(N-Boc-amino)piperidine (1.0 eq) in DMF.[1]
- Conditions: Stir at RT for 2-4 hours.
- Workup: Aqueous extraction followed by standard acidic deprotection.[1]

Visualization: Synthesis Workflow



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Figure 1: Convergent synthesis workflow for the production of the target hydrochloride salt.

Part 3: Applications in Drug Discovery[1]

The 1-benzoylpiperidine scaffold is a "privileged structure" in medicinal chemistry, appearing in numerous bioactive compounds. The 4-amino group serves as a handle for further

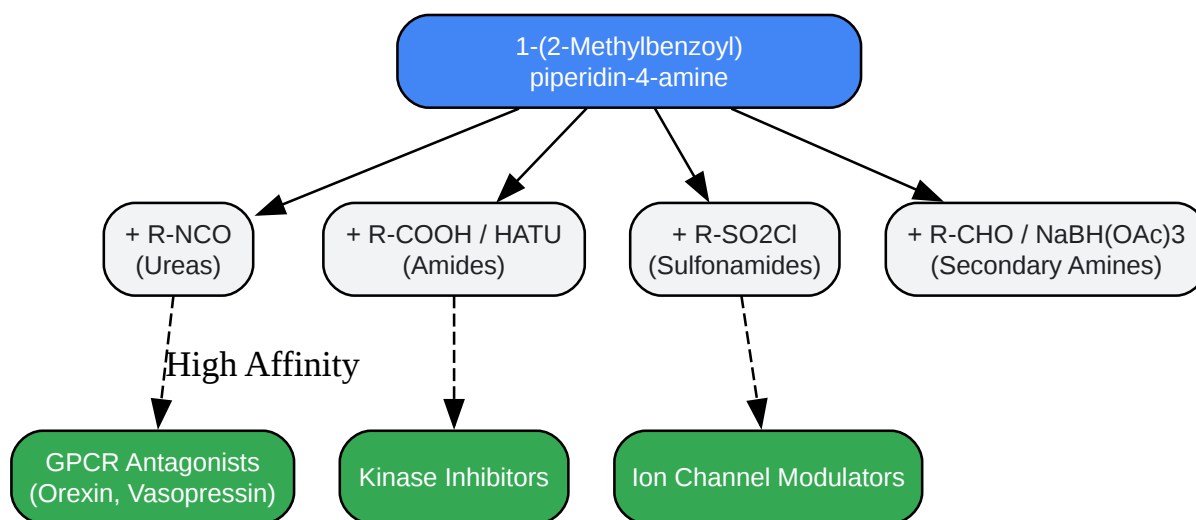
functionalization, allowing researchers to rapidly generate libraries of potential drug candidates.
[1]

Functionalization Strategies

The primary amine at position 4 is highly nucleophilic and unhindered, making it suitable for:

- Urea/Thiourea Formation: Reaction with isocyanates to form urea derivatives (common in soluble epoxide hydrolase inhibitors).[1]
- Sulfonylation: Reaction with sulfonyl chlorides to generate sulfonamides (common in GPCR antagonists).[1]
- Reductive Amination: Reaction with aldehydes/ketones to form secondary/tertiary amines (modulating LogP and pKa).[1]
- Heterocycle Formation: Cyclization with reagents like cyanogen bromide or CDI.[1]

Visualization: Diversity-Oriented Synthesis (DOS)



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Figure 2: Functionalization pathways transforming the core scaffold into bioactive chemical classes.[1]

Part 4: Analytical Characterization & Quality Control^[1]

To ensure the integrity of experimental results, the identity of the compound must be validated using the following parameters.

¹H NMR Spectroscopy (DMSO-d₆)

- Aromatic Region: Multiplet at

7.10–7.30 ppm (4H) corresponding to the o-toluoyl ring.^[1]
- Methyl Group: Singlet at

2.20–2.30 ppm (3H) for the aryl methyl group.^[1]
- Piperidine Ring:^[1]^[3]^[4]
 - Multiplets at

4.40 and 3.00 ppm (N-CH protons, restricted rotation due to amide bond).^[1]
 - Multiplet at

3.20 ppm (1H, CH-NH₂).^[1]
 - Multiplets at

1.90 and 1.40 ppm (4H, piperidine CH₂).^[1]
- Amine Protons: Broad singlet at

8.30 ppm (3H) for

if analyzing the HCl salt.^[1]

LC-MS (Liquid Chromatography-Mass Spectrometry)^[1]

- Method: C18 Column, Water/Acetonitrile gradient with 0.1% Formic Acid.^[1]

- Expectation: A dominant peak at
(Free base mass + 1).[1]
- Purity Criteria: >95% by UV (214/254 nm) required for biological assays.

Part 5: Safety & Handling

- Hazard Classification: Irritant (Skin Irrit. 2, Eye Irrit.[1] 2A, STOT SE 3).
- Handling: The HCl salt is hygroscopic.[1] Store in a desiccator at room temperature or 4°C. Wear nitrile gloves and safety glasses to prevent contact with dust.[1]
- Stability: Stable under standard laboratory conditions.[1] Avoid strong oxidizing agents.[1]

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- To cite this document: BenchChem. [Comprehensive Technical Guide: 1-(2-Methylbenzoyl)piperidin-4-amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12495151/docs#comprehensive-technical-guide-1-2-methylbenzoyl-piperidin-4-amine\]](https://www.benchchem.com/product/b12495151/docs#comprehensive-technical-guide-1-2-methylbenzoyl-piperidin-4-amine)

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